

The Molecular Architecture of NH₂-PEG-FA: A Technical Guide

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Compound of Interest

Compound Name: NH₂-Peg-FA

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structure, synthesis, and characterization of Amine-Polyethylene Glycol-Folic Acid (**NH₂-PEG-FA**). This heterobifunctional conjugate is a cornerstone in the development of targeted drug delivery systems, leveraging the high affinity of folic acid for folate receptors that are frequently overexpressed on the surface of cancer cells. The polyethylene glycol (PEG) linker enhances the solubility, stability, and pharmacokinetic profile of the conjugate, making it a versatile tool in therapeutic and diagnostic applications.

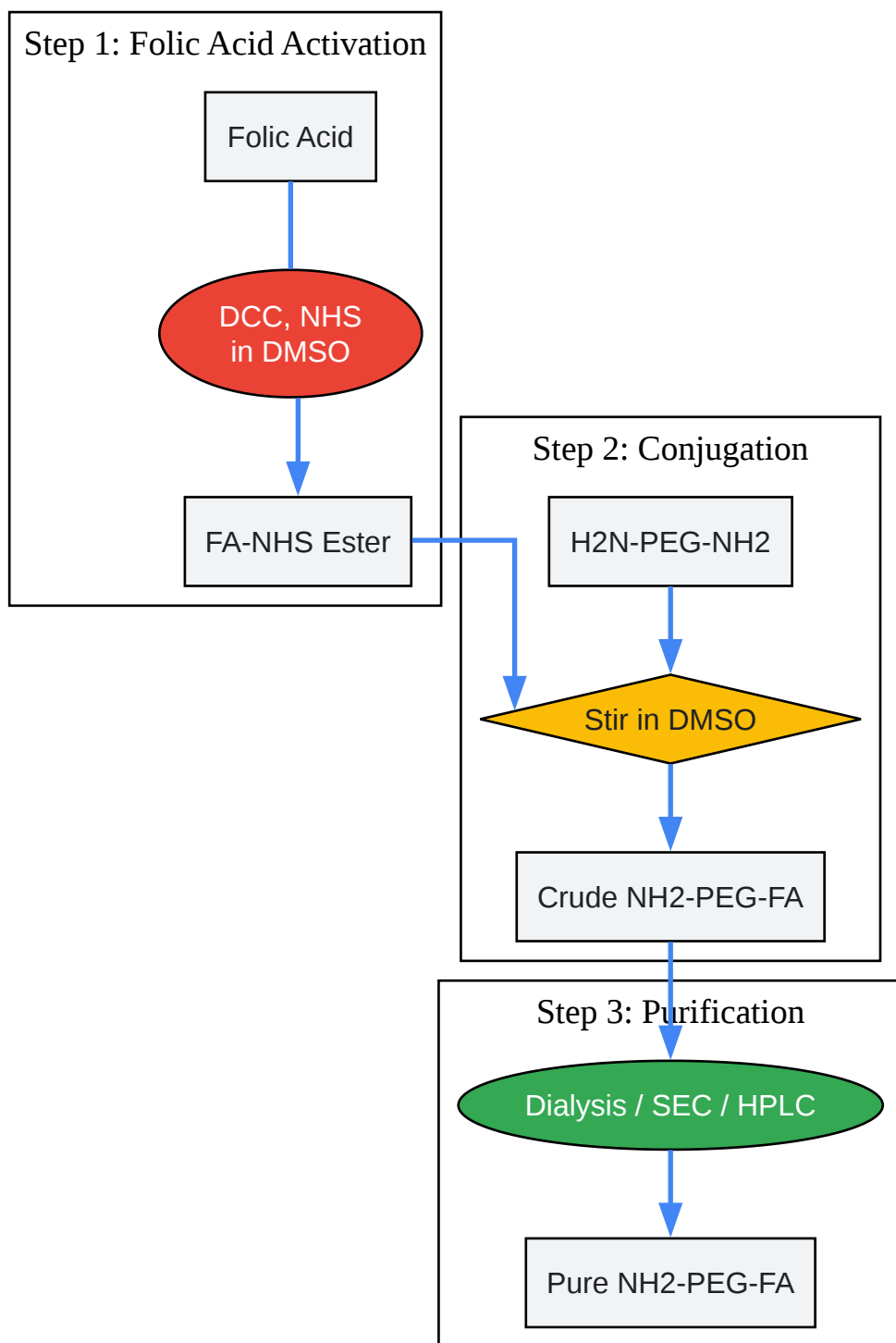
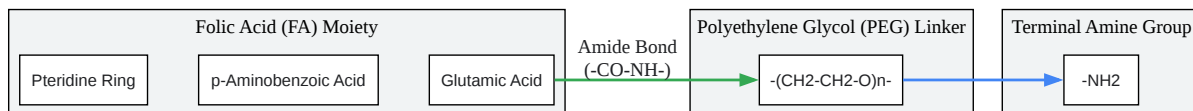
Core Structure and Linkages

NH₂-PEG-FA is a linear macromolecule composed of three key functional components: a terminal primary amine group (-NH₂), a flexible polyethylene glycol (PEG) polymer chain, and a folic acid (FA) moiety.

- Folic Acid (FA):** This B vitamin serves as the targeting ligand. It is composed of a pteridine ring, a para-aminobenzoic acid (PABA) unit, and a glutamic acid residue. It is the glutamic acid portion that provides the carboxylic acid groups for conjugation.
- Polyethylene Glycol (PEG):** This hydrophilic and biocompatible polymer acts as a linker. The length of the PEG chain can be varied to modulate the conjugate's solubility, circulation half-life, and steric hindrance.

- **Amine Group (-NH₂):** The terminal primary amine group provides a reactive site for the covalent attachment of therapeutic agents, imaging agents, or other molecules of interest through well-established bioconjugation chemistries.

The linkage between folic acid and the PEG chain is typically an amide bond. This is formed between one of the two carboxylic acid groups of the glutamic acid residue of folic acid and one of the terminal amine groups of a diamino-PEG molecule. The γ -carboxyl group of the glutamic acid is often preferentially used for this conjugation to ensure that the α -carboxyl group remains free, which can be important for folate receptor recognition. The other end of the PEG chain is terminated with a primary amine group.



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